

Application Notes and Protocols for Trinickel Disulfide in Energy Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trinickel disulphide

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This document provides detailed application notes and experimental protocols for the utilization of trinickel disulfide (Ni_3S_2) as a high-performance electrode material in supercapacitors and batteries. The information compiled herein is intended to guide researchers in the synthesis, characterization, and application of Ni_3S_2 for advanced energy storage solutions.

Introduction to Trinickel Disulfide for Energy Storage

Trinickel disulfide (Ni_3S_2), a binary transition metal sulfide, has garnered significant attention in the field of energy storage due to its remarkable electrochemical properties. Its high theoretical specific capacitance, excellent electrical conductivity, and rich redox chemistry make it a promising candidate for electrode materials in both supercapacitors and batteries. The unique electronic structure of Ni_3S_2 facilitates rapid electron and ion transport, which are crucial for high-power and high-energy-density storage devices. This document outlines the performance of Ni_3S_2 -based materials and provides standardized protocols for their synthesis and evaluation.

Data Presentation: Performance Metrics

The following tables summarize the quantitative performance data of Ni_3S_2 -based electrodes in supercapacitor and battery applications as reported in the literature.

Supercapacitor Performance Data

Electrode Material	Specific Capacitance (F/g)	Current Density (A/g)	Cycling Stability (%)	Energy Density (Wh/kg)	Power Density (W/kg)	Reference
Ni3S2 Nanosheet Arrays	1370	2	91.4% after 1000 cycles	-	-	[1]
Ni3S2 (Flakes and Granules)	736.64	0.8	82% after 1000 cycles	-	-	[1]
Ni(OH)2/Ni3S2/NF	2207	1	90.4% after 5000 cycles	24.5	375	[1][2]
Dendritic Ni3S2 Nanosheet Arrays	863.55 C/g	1	-	33.7	1396.7	
Ni3S2/3D G/NF	2585	1	88.9% after 5000 cycles	-	-	[3]
Ni3S2/GNS	1420	2	Stable over 2000 cycles	-	-	[4][5]
NiSe/Ni3S2 Composite	1259.3	0.004 A/cm ²	85.9% after 10,000 cycles	38.7	192	
Ni3S2 Nanoparticles	911	0.5	Remarkable	36	-	[6]

Battery Performance Data

Electrode Material	Application	Specific Capacity (mAh/g)	Current Density (A/g)	Cycling Stability	Reference
Ni ₃ S ₂ Nanoflakes	Lithium-ion Battery (Anode)	861	0.4	After 70 cycles	[7]
Ni ₃ S ₂ /Ni Composite	Lithium-ion Battery (Cathode)	338	0.17	95.3% after 100 cycles	[8]
Ni/Ni ₃ S ₂ /S	Lithium-Sulfur Battery (Cathode)	441	4 mA/cm ²	After 150 cycles	[9]
Mn-doped Ni ₃ S ₂	Aqueous Zinc-based Battery	-	-	No decay after 1000 cycles	[10]

Experimental Protocols

This section provides detailed protocols for the synthesis of Ni₃S₂ materials and the fabrication and characterization of electrodes for supercapacitors and batteries.

Synthesis of Ni₃S₂ on Nickel Foam via Hydrothermal Method

This protocol describes a common method for the in-situ growth of Ni₃S₂ on a nickel foam (NF) substrate, creating a binder-free electrode.

Materials:

- Nickel foam (NF)
- Thiourea (CH₄N₂S)
- Hydrochloric acid (HCl, 1 M)

- Acetone ($(\text{CH}_3)_2\text{CO}$)
- Deionized (DI) water
- Ethanol ($\text{C}_2\text{H}_5\text{OH}$)

Equipment:

- Ultrasonic cleaner
- Teflon-lined stainless-steel autoclave (50 mL)
- Drying oven

Procedure:

- Substrate Cleaning:
 - Cut the nickel foam into desired dimensions (e.g., 1.5 cm x 2 cm).
 - Clean the NF ultrasonically in acetone for 15 minutes to remove organic impurities.
 - Further sonicate the NF in a 1 M HCl solution for 15 minutes to etch the surface oxide layer.
 - Rinse the cleaned NF thoroughly with DI water and ethanol.
 - Dry the NF in a vacuum oven at 60°C for 12 hours.[\[11\]](#)
- Hydrothermal Synthesis:
 - Prepare a homogeneous solution by dissolving 10 mmol of thiourea in 35 mL of DI water.
 - Place the cleaned and dried nickel foam into a 50 mL Teflon-lined stainless-steel autoclave containing the thiourea solution.
 - Seal the autoclave and heat it in an oven at 120°C for 5 hours.[\[11\]](#)
 - Allow the autoclave to cool down naturally to room temperature.

- Product Collection and Drying:
 - Carefully remove the Ni₃S₂-coated nickel foam from the solution.
 - Rinse the product with DI water and ethanol to remove any residual reactants.
 - Dry the final product in a vacuum oven at 60°C for 12 hours.

Electrode Fabrication and Electrochemical Characterization

This protocol outlines the assembly of a three-electrode system for electrochemical testing and the standard characterization techniques.

Electrode Assembly (Three-Electrode System):

- Working Electrode: The prepared Ni₃S₂ on nickel foam is directly used as the binder-free working electrode.
- Counter Electrode: A platinum (Pt) foil or mesh is typically used as the counter electrode.
- Reference Electrode: A saturated calomel electrode (SCE) or a silver/silver chloride (Ag/AgCl) electrode is used as the reference electrode.
- Electrolyte: A 6 M potassium hydroxide (KOH) aqueous solution is a commonly used electrolyte for supercapacitor testing.[\[1\]](#)

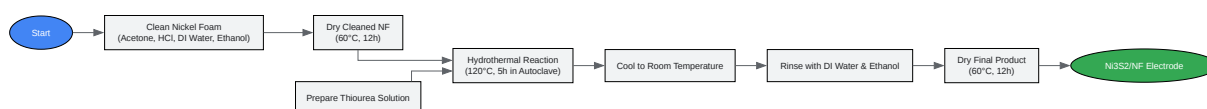
Electrochemical Characterization: The electrochemical performance is evaluated using an electrochemical workstation.

- Cyclic Voltammetry (CV):
 - Purpose: To assess the capacitive behavior and redox reactions of the electrode material.
 - Procedure: The potential is swept linearly between a defined voltage window (e.g., -0.1 V to 0.6 V vs. SCE) at various scan rates (e.g., 5, 10, 25, 50, 100 mV/s).[\[1\]](#) The shape of the CV curve indicates the nature of charge storage (rectangular for EDLC, redox peaks for pseudocapacitance).

- Galvanostatic Charge-Discharge (GCD):
 - Purpose: To determine the specific capacitance, energy density, power density, and cycling stability.
 - Procedure: The electrode is charged and discharged at a constant current density between a specific potential window. The triangular shape of the GCD curve is characteristic of capacitive behavior.
- Electrochemical Impedance Spectroscopy (EIS):
 - Purpose: To investigate the internal resistance and ion diffusion kinetics of the electrode.
 - Procedure: A small AC voltage is applied over a wide frequency range (e.g., 100 kHz to 0.01 Hz) at the open-circuit potential. The resulting Nyquist plot provides information on the equivalent series resistance (ESR) and charge transfer resistance (Rct).

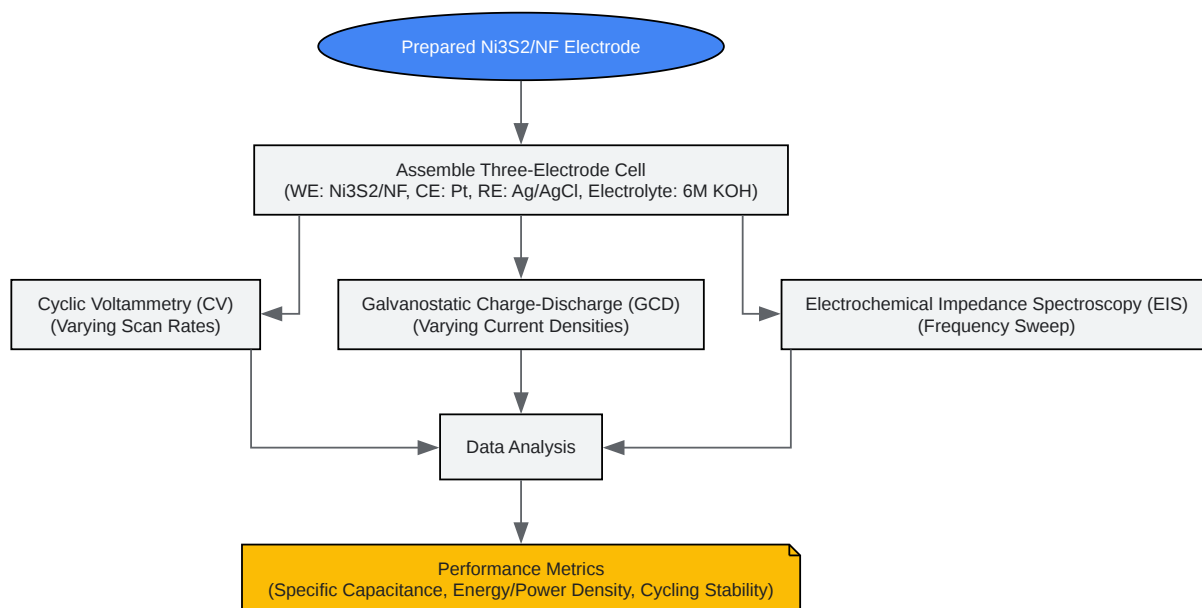
Visualized Workflows and Pathways

The following diagrams, generated using Graphviz (DOT language), illustrate key experimental workflows.



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Caption: Workflow for Hydrothermal Synthesis of Ni₃S₂ on Nickel Foam.



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Caption: Workflow for Electrochemical Characterization of Ni₃S₂ Electrodes.

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References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Hydrothermal synthesis of Ni₃S₂/graphene electrode and its application in a supercapacitor - RSC Advances (RSC Publishing) [pubs.rsc.org]

- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. pubs.acs.org [pubs.acs.org]
- 10. researchgate.net [researchgate.net]
- 11. Synthesis of Ni₃S₂ and MOF-Derived Ni(OH)₂ Composite Electrode Materials on Ni Foam for High-Performance Supercapacitors - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Trinickel Disulfide in Energy Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081908#trinickel-disulphide-applications-in-supercapacitors-and-batteries]

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